

Basic Chemical & Physical Data

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Compound Focus: Tridecanoic acid-d9

Cat. No.: S12888884

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The following table consolidates the available quantitative and descriptive data for **Tridecanoic acid-d9**.

Property	Value / Description
Molecular Formula	$C_{13}H_{17}D_9O_2$ [1]
Molecular Weight	223.40 g/mol [1]
CAS Registry Number	Information not available in search results
Appearance	Typically exists as a solid at room temperature [1]
Storage (Powder)	-20°C for 3 years or 4°C for 2 years [1]
Storage (In Solvent)	-80°C for 6 months or -20°C for 1 month [1]
Transportation	Stable at ambient temperature for a few days during shipping [1]

Handling and Solubility Guidelines

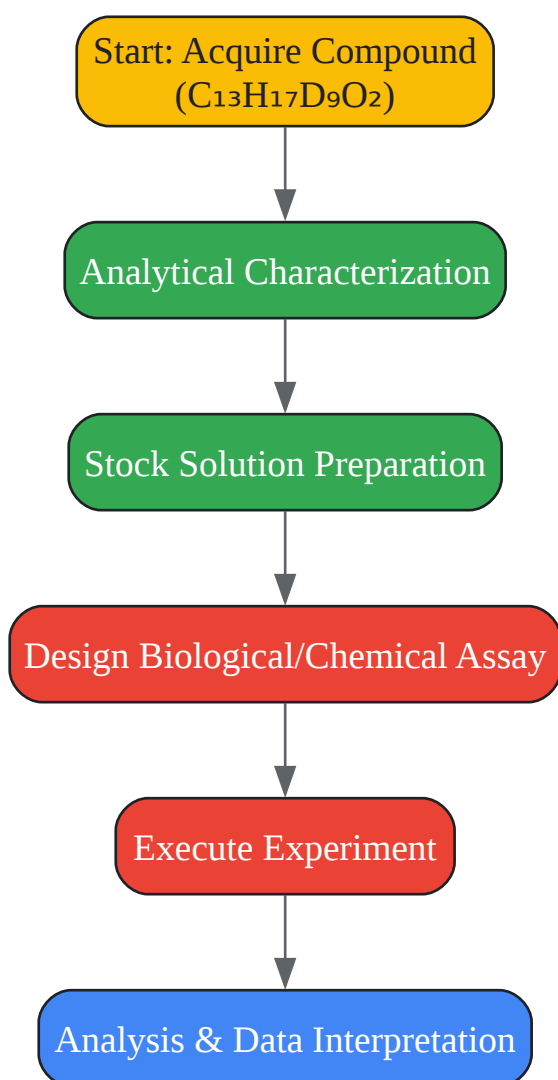
The provided source offers practical advice for handling this compound in a research setting [1].

- Solubility Notes:** It is suggested that the compound **may dissolve in DMSO**. If not, other solvents like water, ethanol, or DMF are recommended. You are advised to use a minute amount of the product initially to avoid sample loss when preparing solutions [1].

- **In Vivo Formulations:** Several standard formulations are listed for administering the compound in animal studies. These typically involve dissolving the compound in DMSO and then mixing with solvents like PEG300, Tween 80, and saline, or in corn oil. For oral administration, suspension in a 0.5% carboxymethyl cellulose (CMC) sodium solution is a common method [1].

Suggested Experimental Pathways

Since explicit protocols were not found, the diagram below outlines a general logical workflow for planning experiments with a characterized compound like **Tridecanoic acid-d9**. This can serve as a starting point for your research design.



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Experimental planning workflow for a characterized compound

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References

1. Tridecanoic acid-d9 | fatty acid | 美国InvivoChem [invivochem.cn]

To cite this document: Smolecule. [Basic Chemical & Physical Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12888884#c13h17d9o2>]

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